

TETS-4-Methylaniline molecular weight and formula

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Compound of Interest

Compound Name: TETS-4-Methylaniline

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An In-depth Technical Guide to 4-Methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, metabolic and toxicological pathways, and relevant experimental protocols for 4-methylaniline (also known as p-toluidine). This document is intended to serve as a valuable resource for professionals in research, science, and drug development.

Core Molecular and Physicochemical Properties

4-Methylaniline is an aromatic amine that is widely used as an intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.^[1] It is characterized by a methyl group attached to the para position of an aniline molecule.^[1]

The fundamental molecular details of 4-methylaniline are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₉ N	^[1]
Molecular Weight	107.15 g/mol	^[2]
CAS Number	106-49-0	^[1]
IUPAC Name	4-methylaniline	

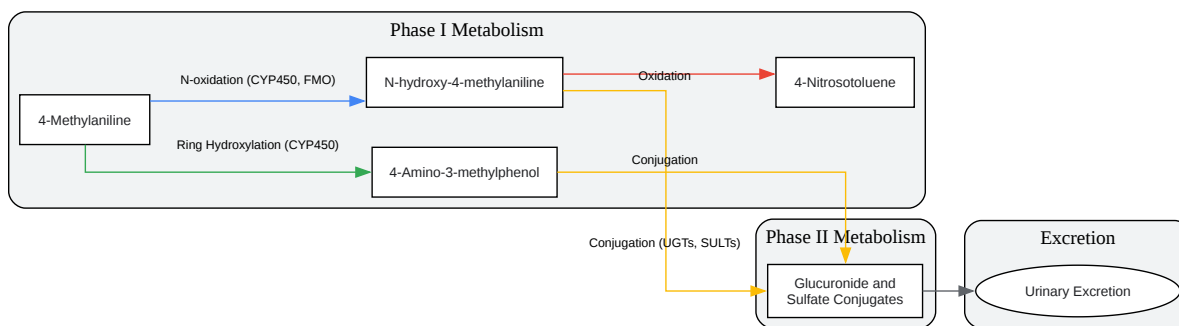
A summary of key physicochemical properties of 4-methylaniline is presented in the table below, providing essential data for experimental design and safety assessments.

Property	Value	Reference
Appearance	White, shiny, lamellar crystals; may appear as a colorless to pale yellow solid or liquid.	[1][2]
Melting Point	41-46 °C	[2]
Boiling Point	200 °C	[2]
Density	0.973 g/mL at 25°C	[2]
Flash Point	192 °F (88.9 °C)	[2]
Water Solubility	1.1 g/100 mL	[2]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, pyridine, carbon tetrachloride, methanol, carbon disulfide, and oils.	[1][2]
Vapor Pressure	0.26 mm Hg at 25 °C	
Refractive Index	1.5534	[2]
pKa/pKb	5.08 (pKa of the conjugate acid)	[3]

Metabolic and Toxicological Pathways

The biotransformation and toxicity of 4-methylaniline are critical considerations in its handling and application. The following sections and diagrams illustrate the key pathways.

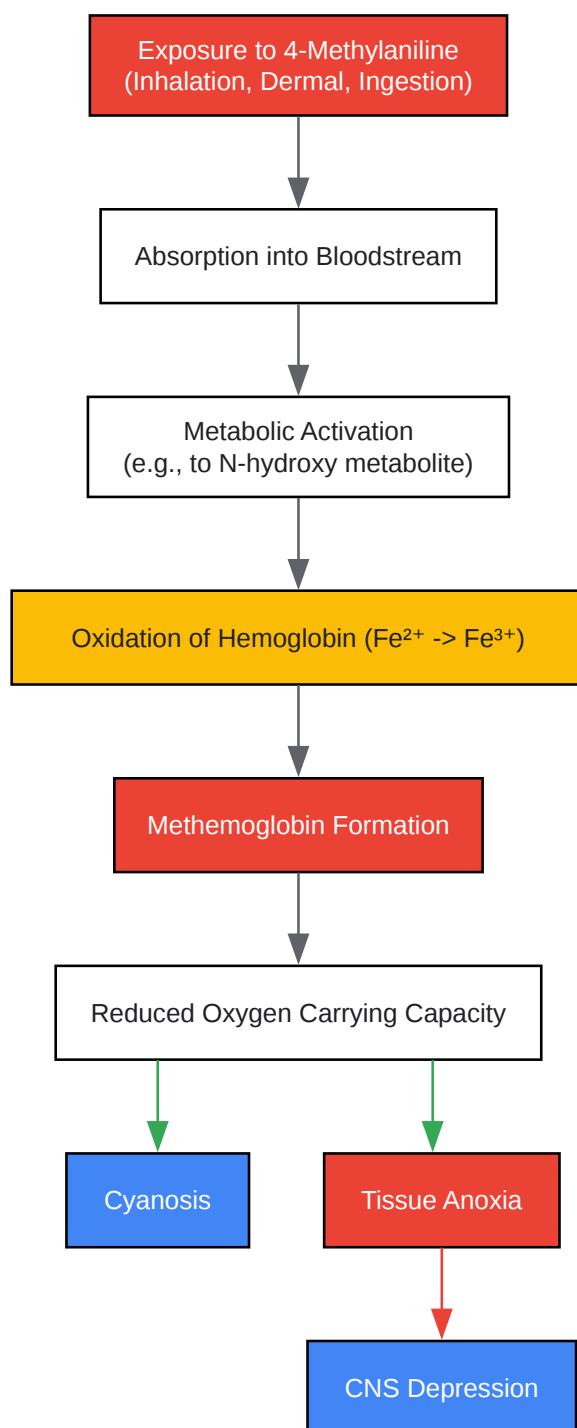
The metabolism of aromatic amines like 4-methylaniline primarily occurs in the liver and involves Phase I and Phase II biotransformation reactions. Key enzyme systems, including cytochrome P-450 and flavin-containing monooxygenases, are involved in its metabolism.[4][5] The metabolic processes for N-substituted anilines often involve N-dealkylation, ring hydroxylation, and N-oxidation.[6]



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A generalized metabolic pathway for 4-methylaniline.

4-Methylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[7] A primary toxic effect is the induction of methemoglobinemia, where the iron in hemoglobin is oxidized from the ferrous (Fe^{2+}) to the ferric (Fe^{3+}) state, rendering it unable to transport oxygen.[7] This can lead to cyanosis and, in severe cases, central nervous system depression and anoxia.[3]



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Toxicological pathway of 4-methylaniline leading to methemoglobinemia.

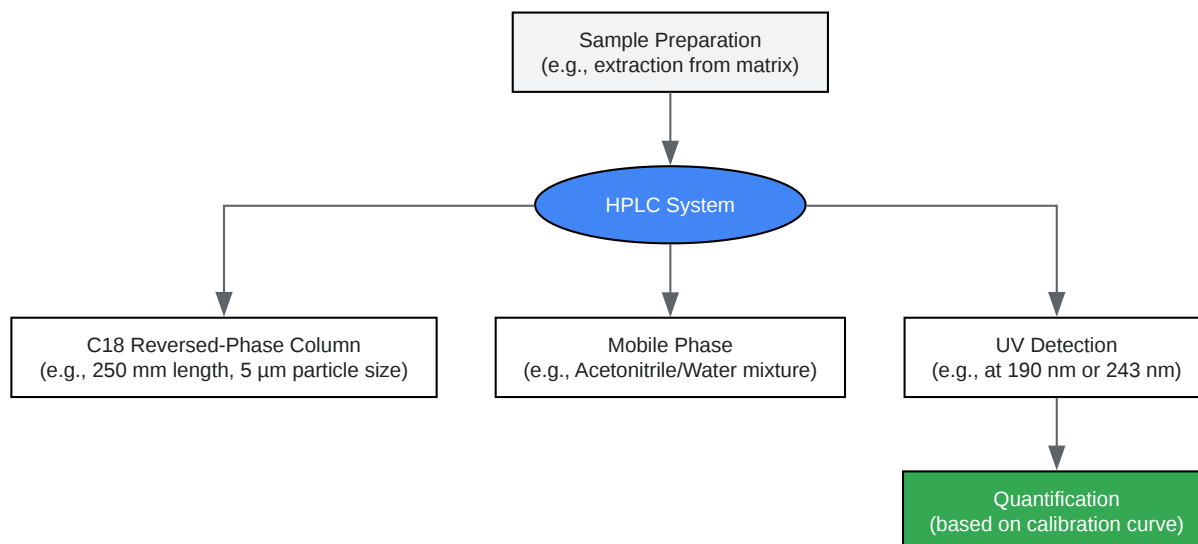
Experimental Protocols

Detailed methodologies for the synthesis and analysis of 4-methylaniline are crucial for research and development. The following protocols are representative of standard laboratory procedures.

A common method for the preparation of 4-methylaniline is the reduction of p-nitrotoluene.[2]

- Reaction: p-Nitrotoluene is reduced using a suitable reducing agent, such as sodium sulfide, under controlled temperature and pressure.
- Procedure:
 - The reduction of p-nitrotoluene is carried out at a temperature of 124-126 °C and a gauge pressure of 0.2 MPa with sodium sulfide.
 - After the reaction, the mixture is allowed to stand and separate into layers.
 - The aqueous layer is removed.
 - The organic layer containing the product is then distilled under reduced pressure.
 - The distilled product is condensed, crystallized, and dried to yield the final 4-methylaniline product.

High-Performance Liquid Chromatography (HPLC) is a precise method for the quantification of 4-methylaniline.



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A typical workflow for the HPLC analysis of 4-methylaniline.

- Instrumentation: A standard HPLC system equipped with a UV detector is employed.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is typically used.[8]
 - Mobile Phase: A mixture of acetonitrile and water is a common mobile phase.[8]
 - Flow Rate: A flow rate of approximately 0.7 mL/min is often used.[8][9]
 - Detection: UV detection is performed at a wavelength where 4-methylaniline exhibits strong absorbance, such as 190 nm or 243 nm.[8][9]
 - Quantification: The concentration of 4-methylaniline is determined by comparing the peak area from the sample to a standard curve generated from known concentrations of the analyte.[9]

This technical guide provides foundational information for professionals working with 4-methylaniline. For specific applications, further optimization of protocols and a thorough review

of the most current safety and handling guidelines are recommended.

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